

Application Notes and Protocols: Preparation of DDO-2093 Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: DDO-2093 dihydrochloride

Cat. No.: B10854515

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This document provides a detailed protocol for the preparation of a stock solution of **DDO-2093 dihydrochloride**, a potent inhibitor of the MLL1-WDR5 protein-protein interaction. Adherence to proper preparation and storage techniques is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Compound Data and Storage Recommendations

A summary of the key quantitative data for **DDO-2093 dihydrochloride** is presented in the table below. It is critical to note that specific solubility data in common laboratory solvents is not readily available from suppliers. Therefore, a preliminary solubility assessment is recommended to determine the optimal concentration for your stock solution.

Parameter	Value	Source
Molecular Formula	C ₂₉ H ₃₉ Cl ₃ FN ₉ O ₃	[1]
Molecular Weight	687.04 g/mol	[1]
Appearance	Solid	N/A
Recommended Solvent	Dimethyl sulfoxide (DMSO)	General Practice
Solubility in DMSO	To be determined experimentally	N/A
Storage of Solid	Store at 2-8°C, desiccated.[2]	[2]
Storage of Stock Solution	-20°C or -80°C in aliquots	General Practice

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a stock solution of **DDO-2093 dihydrochloride** in DMSO. A preliminary small-scale solubility test is included to establish a suitable working concentration.

Materials and Equipment:

- **DDO-2093 dihydrochloride** powder
- Anhydrous or molecular biology grade dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL)
- Sterile polypropylene conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Optional: Water bath or heat block, sterile syringe filters (0.22 µm)

- Personal Protective Equipment (PPE): Safety glasses, lab coat, and chemical-resistant gloves

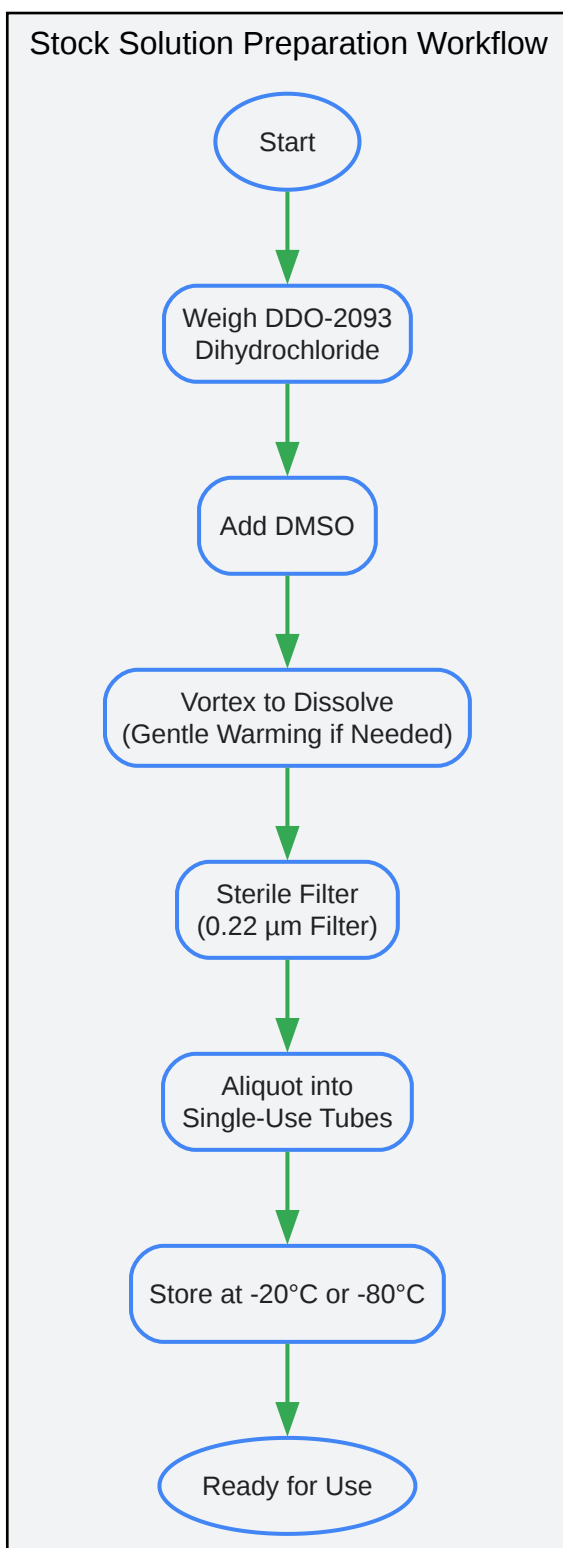
Procedure:

- Safety Precautions: **DDO-2093 dihydrochloride** is harmful if swallowed and very toxic to aquatic life.^[1] Handle the compound in a well-ventilated area or a chemical fume hood. Wear appropriate PPE at all times.
- Small-Scale Solubility Test (Recommended): a. Weigh out a small, precise amount of **DDO-2093 dihydrochloride** (e.g., 1 mg) and place it in a microcentrifuge tube. b. Add a small, measured volume of DMSO (e.g., 20 µL) to the tube. c. Vortex the tube for 1-2 minutes to facilitate dissolution. d. Visually inspect the solution against a light source for any undissolved particles. e. If the compound has fully dissolved, continue adding small, measured volumes of DMSO and vortexing until precipitation is observed or your desired concentration range is achieved. This will help determine the maximum practical stock concentration.
- Calculating the Required Mass: a. Determine the desired concentration (e.g., 10 mM) and volume (e.g., 1 mL) of your stock solution. b. Use the following formula to calculate the mass of **DDO-2093 dihydrochloride** required: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ c. Example Calculation for 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 687.04 \text{ g/mol}$
 - $\text{Mass (g)} = 0.00687 \text{ g} = 6.87 \text{ mg}$
- Dissolution: a. Carefully weigh the calculated amount of **DDO-2093 dihydrochloride** and place it into a sterile conical tube. b. Add the desired volume of DMSO to the tube. c. Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. If necessary, gentle warming in a water bath (up to 37°C) can be used to aid dissolution, but avoid excessive heat.
- Sterilization (Optional): a. For cell-based assays, it is advisable to sterile-filter the stock solution. b. Using a sterile syringe, draw up the DDO-2093 solution and pass it through a 0.22 µm syringe filter into a new sterile tube. Note that some loss of the compound may occur due to filter binding.

- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. b. Clearly label the aliquots with the compound name, concentration, date of preparation, and solvent. c. Store the aliquots at -20°C or -80°C for long-term storage. When ready to use, thaw an aliquot at room temperature and vortex gently before diluting into your experimental medium.

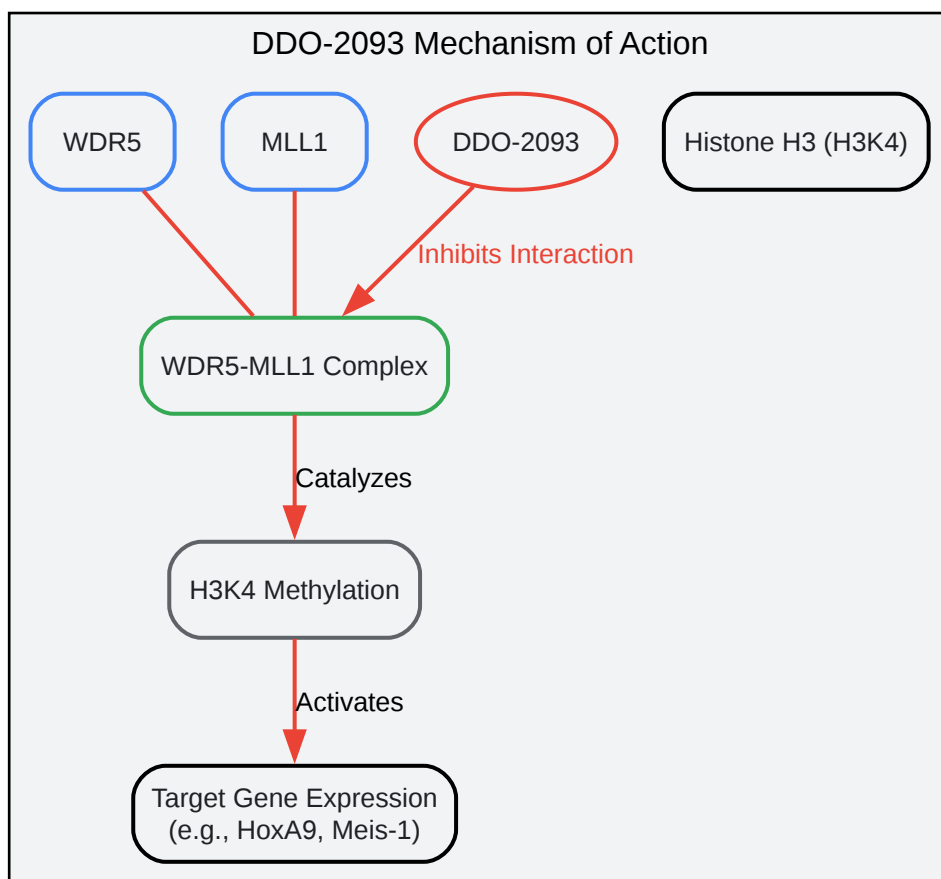
Visualized Workflow and Signaling Pathways

The following diagrams illustrate the experimental workflow for preparing the **DDO-2093 dihydrochloride** stock solution.



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Caption: Workflow for **DDO-2093 dihydrochloride** stock solution preparation.



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Caption: DDO-2093 inhibits the WDR5-MLL1 interaction, blocking H3K4 methylation.

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References

- 1. DDO-2093 dihydrochloride[MSDS [dcchemicals.com]]
- 2. labsolu.ca [labsolu.ca]
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